

# Derazantinib differentiated safety profile low stomatitis

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## Compound Focus: Derazantinib

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## Comparative Safety Profile of FGFR Inhibitors

The table below summarizes key safety data for **derazantinib** and other FGFR inhibitors, based on results from clinical trials in intrahepatic cholangiocarcinoma (iCCA).

Table 1: Comparison of Adverse Events for FGFR Inhibitors in iCCA Clinical Trials

FGFR Inhibitor	Trial Name / Reference	Most Common Grade 3/4 Adverse Events ( $\geq 10\%$ )	Incidence of Stomatitis (All Grades)	Incidence of HFS (All Grades)	Incidence of Nail Toxicity (All Grades)
Derazantinib	FIDES-01 (Pooled Safety)	Hyperphosphatemia (10.3%) [1]	2% [2]	2% [2]	8% [2]
Pemigatinib	FIGHT-202	Hypophosphatemia (12%), arthralgia (6%), <b>stomatitis (5%)</b> , abdominal pain (5%) [3]	Information missing	Information missing	Information missing

FGFR Inhibitor	Trial Name / Reference	Most Common Grade 3/4 Adverse Events ( $\geq 10\%$ )	Incidence of Stomatitis (All Grades)	Incidence of HFS (All Grades)	Incidence of Nail Toxicity (All Grades)
<b>Infigratinib</b>	Javle et al., 2021	Hyponatremia (13.0%), hypophosphatemia (13.0%) [3]	14.8% [3]	4.9% (Palmar-plantar erythrodysesthesia) [3]	Information missing
<b>Futibatinib</b>	FOENIX-101	Information missing	Information missing	Information missing	Information missing

*Table Key: HFS = Hand-foot syndrome. "Information missing" indicates that specific, graded incidence rates for these particular events were not highlighted in the analyzed search results for that drug.*

**Derazantinib's** safety profile is characterized by a **low incidence of typical FGFR inhibitor class effects**. In a pooled analysis of 131 patients, stomatitis and hand-foot syndrome each occurred in only 2% of patients, and nail toxicity was reported in 8% [2]. This contrasts with other agents like infigratinib, where stomatitis was reported in nearly 15% of patients [3]. Hyperphosphatemia, an on-target effect of FGFR inhibition, was a common but generally manageable side effect across all drugs [1] [3].

## Experimental Protocols for Safety Data

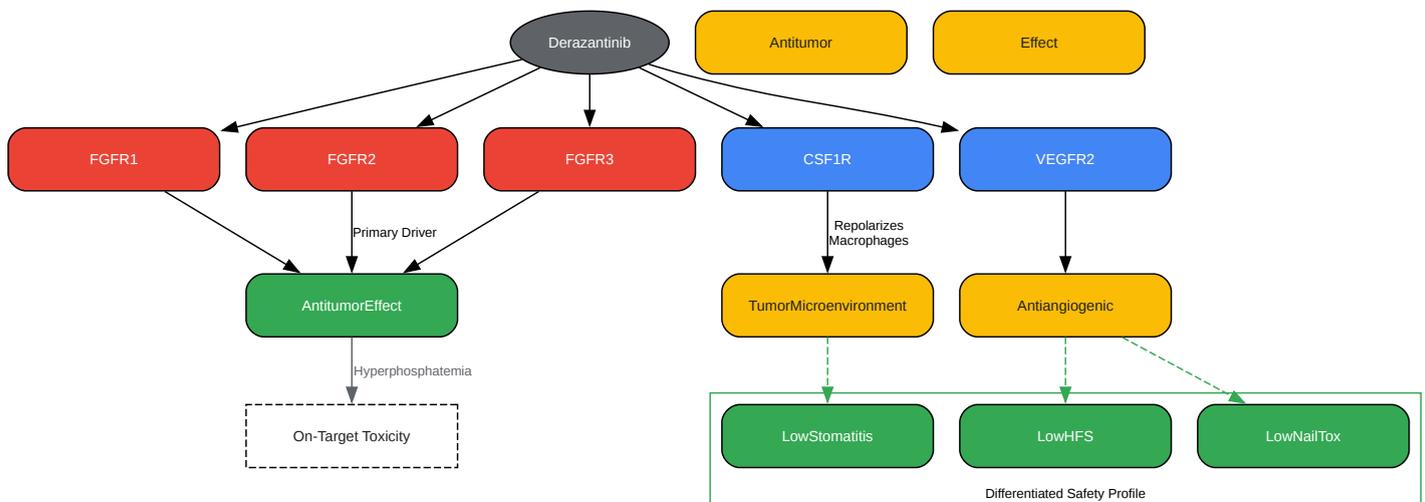
The safety data presented is collected through standardized methodologies in clinical trials.

- **Study Design:** The primary data for **derazantinib** comes from **open-label, phase 1/2, and phase 2 trials** (e.g., NCT01752920 and FIDES-01 [NCT03230318]) [4] [1] [2]. These studies typically enroll patients with locally advanced or metastatic iCCA with specific FGFR2 alterations who have progressed on prior chemotherapy.
- **Safety Assessment:** Safety is a primary or key secondary endpoint. Adverse events are **systematically collected and graded** according to the **Common Terminology Criteria for Adverse Events (CTCAE)**, currently version 4.03 or later [1]. Assessments include:
  - **Regular monitoring** of vital signs.
  - **Laboratory investigations:** Hematology and clinical biochemistry (e.g., serum phosphate levels) performed weekly initially and then every two weeks [1].

- **Physical examinations** and patient-reported outcomes.
- **Data Collection:** All observed or self-reported adverse events are recorded, with their severity graded (Grade 1-5) and relationship to the study drug assessed by the investigator [1].

## Mechanism of Action and Safety Differentiation

**Derazantinib**'s unique safety profile may be linked to its distinct targeting. The following diagram illustrates its multi-kinase inhibition and the hypothesized link to its clinical effects.



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*Diagram Title: **Derazantinib**'s Multi-Kinase Action and Hypothesized Safety*

**Derazantinib** is a potent, ATP-competitive **pan-FGFR inhibitor** (FGFR1-3) [5] [4]. Its differentiated safety profile is theorized to stem from its additional activity against **Colony Stimulating Factor-1 Receptor (CSF1R)** and **Vascular Endothelial Growth Factor Receptor-2 (VEGFR2)** [5] [6].

- **CSF1R Inhibition:** Blocking CSF1R affects the tumor microenvironment by repolarizing macrophages, which may modulate inflammatory responses and potentially contributes to the lower incidence of stomatitis [5] [6].
- **VEGFR2 Inhibition:** While inhibition of VEGFR2 can cause side effects like hypertension, its specific interplay with FGFR inhibition might influence the presentation of certain class-effects, such as hand-foot syndrome and nail toxicity [5].

## Conclusion

In summary, **derazantinib** demonstrates a clinically relevant, differentiated safety profile characterized by a lower frequency of stomatitis, hand-foot syndrome, and nail toxicities compared to some other FGFR inhibitors. This profile is likely linked to its unique multi-kinase inhibition pattern, targeting not only FGFR but also CSF1R and VEGFR2.

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